

Long-term stability and storage of CFI-400945 stock solutions

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Compound of Interest

Compound Name: CFI-400936

Cat. No.: B15608704

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Technical Support Center: CFI-400945

This technical support resource provides researchers, scientists, and drug development professionals with essential information on the long-term stability and storage of CFI-400945 stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing CFI-400945 stock solutions?

A1: The recommended solvent for preparing stock solutions of CFI-400945 is Dimethyl Sulfoxide (DMSO).^{[1][2][3]} It is also soluble in Ethanol.^{[1][3]} The compound is insoluble in water.^{[1][3][4]} For in vivo studies, a homogeneous suspension can be prepared using CMC-NA.^[3]

Q2: What is the maximum recommended concentration for a CFI-400945 stock solution in DMSO?

A2: CFI-400945 is soluble in DMSO at a concentration of 100 mg/mL (187.03 mM).^{[1][2][3]} However, it is noted that moisture-absorbing DMSO can reduce solubility, so using fresh, high-quality DMSO is crucial.^[1]

Q3: How should I store the solid compound and prepared stock solutions of CFI-400945?

A3: Proper storage is critical to maintain the integrity of CFI-400945.

- Solid Compound: The powdered form of CFI-400945 should be stored at -20°C and is stable for up to 3 years.^{[1][2][3]} Some suppliers also indicate stability for 2 years at 4°C.^[2]
- Stock Solutions: For long-term stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C, where they are stable for up to 1 year.^{[1][3]} For shorter-term storage, solutions can be kept at -20°C for up to 1 month.^{[1][2][5]}

Q4: Can I store my CFI-400945 stock solution at 4°C or room temperature?

A4: It is not recommended to store CFI-400945 stock solutions at 4°C or room temperature for extended periods. Long-term storage for solutions is not advised, and they should be used soon after preparation.^[4] For optimal stability, adhere to the recommended -20°C or -80°C storage conditions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon thawing	- Solution concentration is too high.- The solvent (DMSO) has absorbed moisture.- Improper thawing procedure.	- Gently warm the solution in a 37°C water bath for a few minutes and vortex to redissolve.- Use fresh, anhydrous DMSO for future stock solution preparation.- Thaw the solution quickly at room temperature or in a water bath.
Loss of compound activity in experiments	- Degradation of the compound due to improper storage.- Repeated freeze-thaw cycles.- Presence of contaminants.	- Prepare fresh stock solutions from the solid compound.- Ensure aliquots are used to minimize freeze-thaw cycles.- Use sterile techniques and high-purity solvents.
Color change in the stock solution	- Potential degradation of the compound.- Oxidation.	- Discard the solution and prepare a fresh stock.- Store aliquots under an inert gas (e.g., argon or nitrogen) if oxidation is a concern.

Long-Term Stability Data Summary

The stability of CFI-400945 is dependent on the storage conditions. The following table summarizes the recommended storage and expected stability based on supplier information.

Form	Storage Temperature	Duration of Stability	Citations
Powder	-20°C	3 years	[1] [2] [3]
4°C	2 years	[2]	
In Solvent (e.g., DMSO)	-80°C	1 year	[1] [3]
-20°C	1 month	[1] [2] [5]	

Experimental Protocols

Protocol for Preparation of a 10 mM CFI-400945 Stock Solution in DMSO

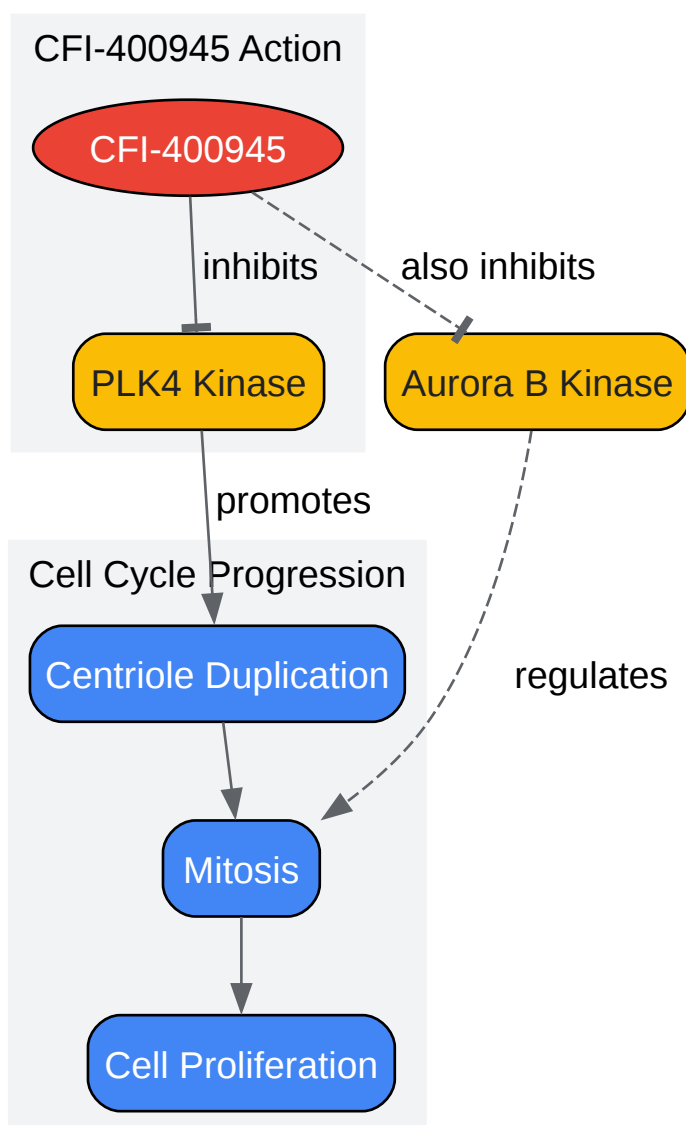
- Materials:
 - CFI-400945 (powder)
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipette
- Procedure:
 - Equilibrate the CFI-400945 powder to room temperature before opening the vial to prevent moisture condensation.
 - Calculate the required amount of CFI-400945 and DMSO. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 534.65 g/mol), weigh out 5.35 mg of CFI-400945.
 - Add the calculated amount of DMSO to the vial containing the CFI-400945 powder.
 - Vortex the solution until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.

5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations

Signaling Pathway of PLK4 Inhibition by CFI-400945

CFI-400945 is a potent and selective inhibitor of Polo-like kinase 4 (PLK4).^{[2][5]} PLK4 is a crucial regulator of centriole duplication.^[6] Inhibition of PLK4 by CFI-400945 disrupts this process, leading to mitotic defects and ultimately cell death in cancer cells.^[7] However, it's important to note that CFI-400945 also shows activity against other kinases like AURKB, TRKA, and TRKB, which may contribute to its cellular effects.^{[1][8]}

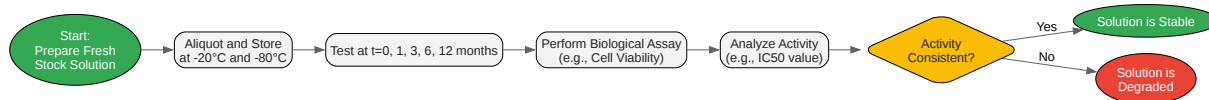


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Caption: Simplified signaling pathway of CFI-400945 inhibiting PLK4.

Experimental Workflow for Assessing Stock Solution Stability

A systematic approach is necessary to ensure the integrity of CFI-400945 stock solutions over time.



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Caption: Workflow for evaluating the stability of CFI-400945 stock solutions.

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